

Personal protective equipment for handling Atovaquone D4

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Compound of Interest

Compound Name: Atovaquone D4

Cat. No.: B3026102

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Essential Safety and Handling Guide for Atovaquone-D4

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for Atovaquone-D4, a deuterated analog of Atovaquone.

Personal Protective Equipment (PPE) and Engineering Controls

When handling Atovaquone-D4, a comprehensive approach to safety involves a combination of engineering controls and personal protective equipment to minimize exposure.

Engineering Controls: To control airborne levels of Atovaquone-D4, it is recommended to use process enclosures, local exhaust ventilation, or other engineering controls.^{[1][2]} Facilities that store or use this material should be equipped with an eyewash station and a safety shower.^[2]

Personal Protective Equipment:

- **Respiratory Protection:** In situations with insufficient ventilation or the potential for dust and aerosol formation, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions should be

worn.[1] For less stringent conditions, a NIOSH-approved respirator is recommended as conditions warrant.[2]

- **Hand Protection:** Handle with compatible chemical-resistant gloves. Gloves must be inspected before use, and proper glove removal technique (without touching the glove's outer surface) should be employed to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- **Eye Protection:** Wear safety glasses with side-shields conforming to EN166 or other appropriate government standards like NIOSH.
- **Skin and Body Protection:** A lab coat or other suitable protective clothing should be worn to prevent skin exposure.

Health Hazard Information

Atovaquone-D4 is not classified as a hazardous substance. However, it may cause irritation to the skin, eyes, and respiratory tract. It may be harmful if inhaled, ingested, or absorbed through the skin. To the best of current knowledge, the toxicological properties have not been thoroughly investigated.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Have eyes examined and tested by medical personnel.
- **Ingestion:** If swallowed, wash out the mouth with water, provided the person is conscious. Do NOT induce vomiting unless directed by medical personnel. Seek medical attention.

Handling, Storage, and Disposal

Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Avoid prolonged or repeated exposure. Ground all equipment containing the material. Wash thoroughly after handling.

Storage: Keep the container tightly closed and store in a dry, well-ventilated place. The recommended long-term storage temperature is -20°C.

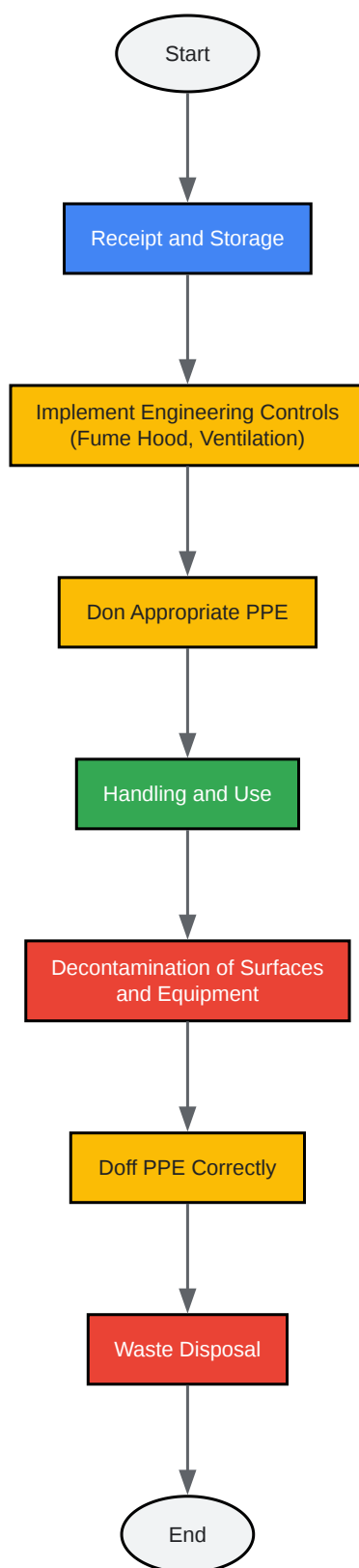
Disposal: Dispose of Atovaquone-D4 and its contaminated packaging in a manner consistent with federal, state, and local regulations. Do not allow the product to enter drains. For unused medicines, community-based drug "take-back" programs are the best option. If not available, mix the substance with an undesirable material like used coffee grounds or kitty litter, place it in a sealed container, and dispose of it in the household trash.

Physical and Chemical Properties

Property	Value
Appearance	Orange solid
Molecular Formula	C ₂₂ H ₁₅ D ₄ ClO ₃
Molecular Weight	370.87
Solubility	Insoluble in water
Melting Point	216 - 219 °C

Safe Handling Workflow

The following diagram outlines the procedural steps for safely handling Atovaquone-D4 from receipt to disposal.



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Caption: Atovaquone-D4 Safe Handling Workflow.

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References

- 1. esschemco.com [esschemco.com]
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